

Application Note: Analytical Standards for the Identification of Cholesteryl 11-Eicosenoate

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Compound of Interest

Compound Name: Cholesteryl 11-eicosenoate

CAS No.: 70832-37-0

Cat. No.: B15549041

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cholesteryl 11-eicosenoate is a cholesterol ester of 11-eicosenoic acid, a long-chain monounsaturated omega-9 fatty acid. As with other cholesteryl esters, it plays a role in the transport and storage of cholesterol within the body. The accurate identification and quantification of specific cholesteryl esters like **cholesteryl 11-eicosenoate** are crucial for understanding lipid metabolism and its dysregulation in various diseases, including atherosclerosis and other cardiovascular conditions. This application note provides detailed protocols for the identification and quantification of **cholesteryl 11-eicosenoate** using modern analytical techniques.

Analytical Techniques and Protocols

The primary methods for the analysis of **cholesteryl 11-eicosenoate** include High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS)

HPLC-MS is a powerful technique for the sensitive and specific quantification of cholesteryl esters. A reversed-phase HPLC method coupled with electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) tandem mass spectrometry (MS/MS) is recommended.

Experimental Protocol: HPLC-MS/MS Analysis

- Standard Preparation:
 - An analytical standard of **Cholesteryl 11-eicosenoate** is essential for accurate quantification. If not commercially available, it can be synthesized by the esterification of cholesterol with 11-eicosenoic acid.
 - Prepare a stock solution of the standard in a suitable organic solvent (e.g., chloroform or methanol) at a concentration of 1 mg/mL.
 - Create a series of calibration standards by serial dilution of the stock solution to cover the expected concentration range in the samples.
 - An internal standard, such as a deuterated cholesteryl ester or a cholesteryl ester with an odd-chain fatty acid (e.g., cholesteryl heptadecanoate), should be added to all samples and calibration standards to correct for variations in sample preparation and instrument response.
- Sample Preparation (from biological matrices):
 - Lipid Extraction: Employ a modified Folch or Bligh-Dyer method for total lipid extraction from the sample matrix (e.g., plasma, tissue homogenate).
 - Solid-Phase Extraction (SPE): To isolate the cholesteryl ester fraction and remove interfering lipids, use a silica-based SPE cartridge.
 - Condition the cartridge with a non-polar solvent (e.g., hexane).

- Load the lipid extract onto the cartridge.
- Wash with a solvent of low polarity to elute highly non-polar lipids.
- Elute the cholesteryl ester fraction with a solvent of slightly higher polarity (e.g., a mixture of hexane and diethyl ether).
- Reconstitution: Evaporate the eluate to dryness under a stream of nitrogen and reconstitute the residue in the HPLC mobile phase.
- HPLC Conditions:
 - Column: A C18 reversed-phase column (e.g., 2.1 mm i.d. x 100 mm, 1.8 μ m particle size) is suitable for separating cholesteryl esters.
 - Mobile Phase: A gradient elution is typically used.
 - Mobile Phase A: Acetonitrile/Water (e.g., 80:20, v/v) with a suitable additive like 0.1% formic acid or 10 mM ammonium formate to improve ionization.
 - Mobile Phase B: Isopropanol/Acetonitrile (e.g., 90:10, v/v) with the same additive.
 - Gradient Program: A typical gradient would start with a high percentage of Mobile Phase A, ramping up to a high percentage of Mobile Phase B to elute the hydrophobic cholesteryl esters.
 - Flow Rate: 0.2-0.4 mL/min.
 - Column Temperature: 40-50 °C to improve peak shape and reduce viscosity.
- Mass Spectrometry Conditions:
 - Ionization Source: ESI or APCI in positive ion mode. ESI often requires the formation of adducts (e.g., $[M+NH_4]^+$ or $[M+Na]^+$) for better ionization of the relatively non-polar cholesteryl esters. APCI is also a good alternative for these molecules.
 - Detection Mode: Multiple Reaction Monitoring (MRM) for quantification.

- Precursor Ion: The $[M+NH_4]^+$ or $[M+H]^+$ ion of **Cholesteryl 11-eicosenoate** ($C_{47}H_{82}O_2$; Molecular Weight: 679.15 g/mol).
- Product Ion: A characteristic fragment ion of cholesteryl esters is the cholesterol backbone, which appears at m/z 369.3. This transition is highly specific for cholesteryl esters.
- Collision Energy: Optimize the collision energy to maximize the intensity of the product ion.

Data Presentation: Quantitative LC-MS/MS Parameters

The following table summarizes typical quantitative parameters for the analysis of long-chain monounsaturated cholesteryl esters, which can be used as a starting point for method validation for **Cholesteryl 11-eicosenoate**.

Parameter	Typical Value
Retention Time (RT)	Dependent on specific HPLC conditions, but generally in the later part of the chromatogram due to high hydrophobicity.
Precursor Ion (m/z)	$[M+H]^+$: 679.6, $[M+NH_4]^+$: 696.7
Product Ion (m/z)	369.3
Limit of Detection (LOD)	0.1 - 1 ng/mL
Limit of Quantification (LOQ)	0.5 - 5 ng/mL
Linearity Range	1 - 1000 ng/mL
Precision (%RSD)	< 15%
Accuracy (%Bias)	$\pm$ 15%

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of cholesteryl esters. Both 1H and ^{13}C NMR can provide detailed information about the molecular structure.

Experimental Protocol: NMR Analysis

- Standard Preparation:
 - A highly purified analytical standard of **Cholesteryl 11-eicosenoate** is required.
 - Dissolve a sufficient amount of the standard (typically 5-10 mg) in a deuterated solvent (e.g., chloroform-d, CDCl_3).
- NMR Spectroscopy:
 - Instrument: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for better resolution.
 - ^1H NMR: Acquire a standard one-dimensional proton NMR spectrum. Key signals to identify include:
 - The olefinic protons of the eicosenoate chain and the cholesterol ring.
 - The proton at the C3 position of the cholesterol backbone, which is shifted downfield due to the ester linkage.
 - The methyl protons of the cholesterol side chain and the terminal methyl group of the fatty acid.
 - ^{13}C NMR: Acquire a proton-decoupled carbon-13 NMR spectrum. Key signals include:
 - The carbonyl carbon of the ester group.
 - The olefinic carbons of the fatty acid and the cholesterol ring.
 - The carbon at the C3 position of the cholesterol backbone.
 - 2D NMR: Techniques like COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) can be used to confirm the assignments of proton and carbon signals.

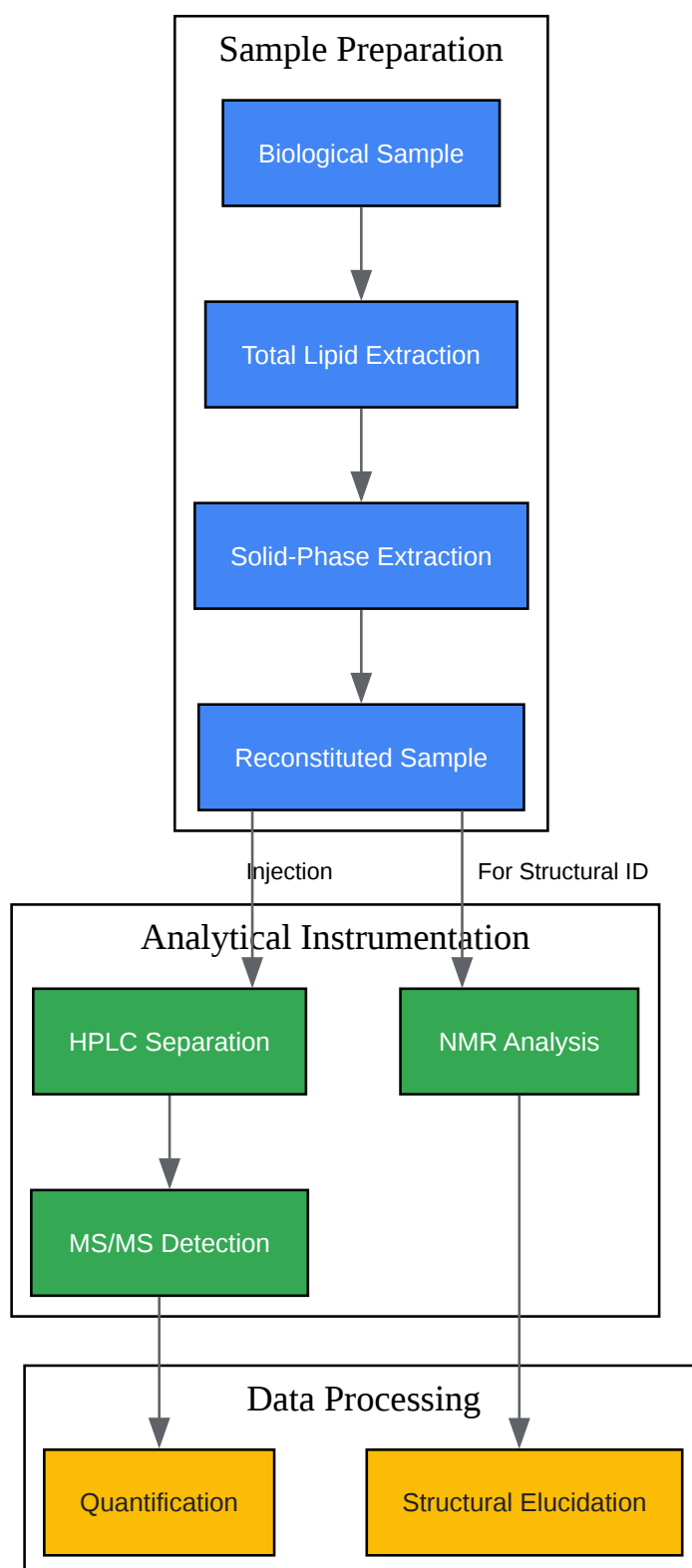
Data Presentation: Expected NMR Chemical Shifts

The following table provides expected chemical shift ranges for key functional groups in **Cholesteryl 11-eicosenoate**, based on data for similar long-chain cholesteryl esters.

Functional Group	¹ H Chemical Shift (ppm)	¹³ C Chemical Shift (ppm)
Ester Carbonyl (C=O)	-	~173
Olefinic CH=CH (Eicosenoate)	5.3-5.4	128-130
Cholesterol C3-H	4.5-4.7	73-75
Cholesterol C5=C6	~5.4	~122 (C6), ~140 (C5)
Cholesterol Methyls (C18, C19)	0.6-1.1	12-20
Fatty Acid Terminal CH ₃	~0.9	~14

Visualization of Experimental Workflow and Metabolic Pathway

Experimental Workflow for **Cholesteryl 11-eicosenoate** Analysis

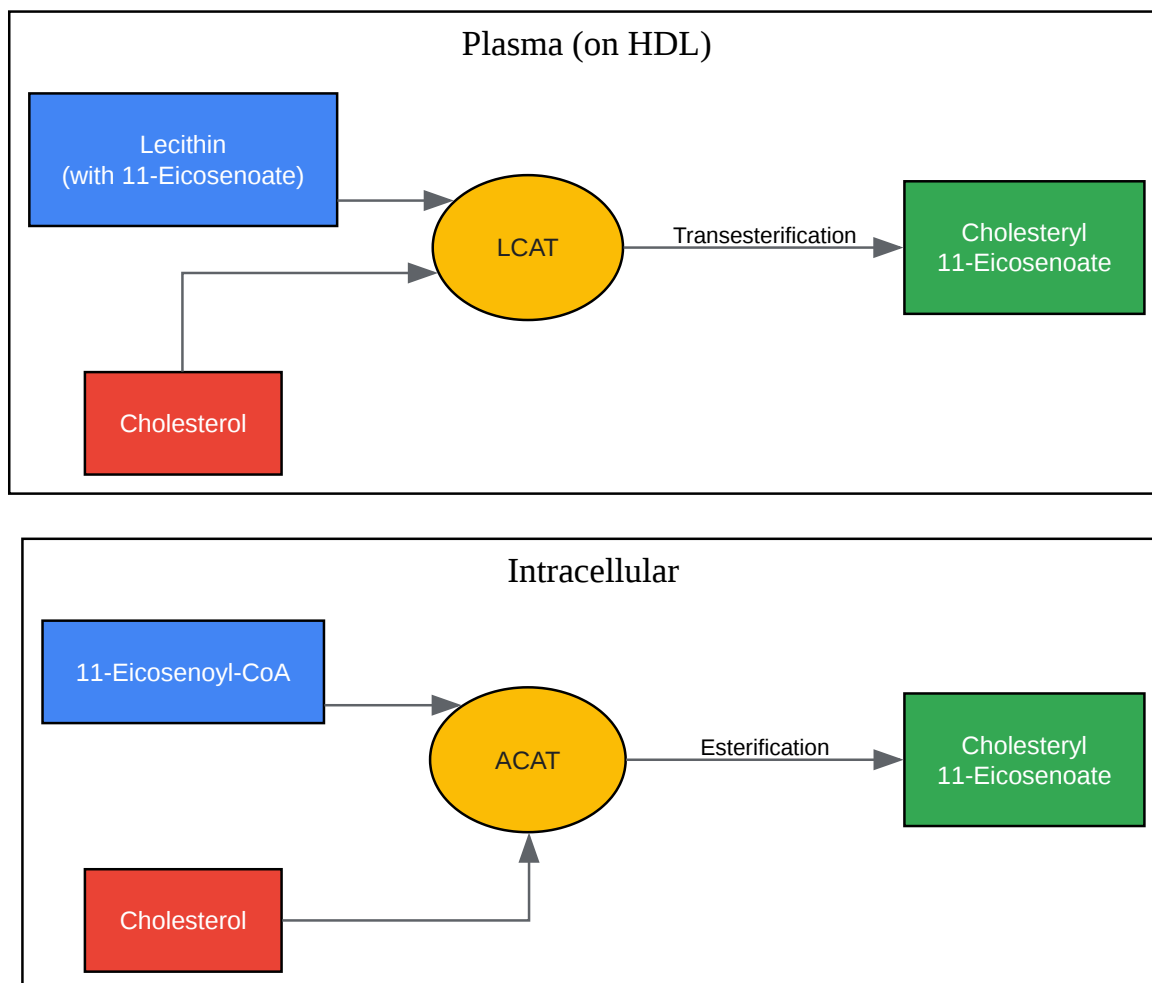


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Caption: Workflow for the analysis of **Cholesteryl 11-eicosenoate**.

Simplified Metabolic Pathway of Cholesteryl Ester Synthesis

Cholesteryl esters are synthesized from cholesterol and fatty acids through enzymatic reactions. The primary enzymes involved are Acyl-CoA:cholesterol acyltransferase (ACAT) in cells and Lecithin-cholesterol acyltransferase (LCAT) in plasma.



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Caption: Synthesis of **Cholesteryl 11-eicosenoate**.

Conclusion

The analytical methods described in this application note provide a robust framework for the accurate identification and quantification of **Cholesteryl 11-eicosenoate**. The detailed

protocols for HPLC-MS/MS and NMR, along with the provided quantitative data and workflow visualizations, will aid researchers in studying the role of this specific cholesteryl ester in various biological processes and its potential as a biomarker in drug development. The successful application of these methods relies on the availability of a high-purity analytical standard and careful method validation.

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